

thermal stability of lauryl isoquinolinium bromide

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Compound Focus: Lauryl isoquinolinium bromide

CAS No.: 93-23-2

Cat. No.: S772701

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Key Physical & Chemical Properties

The table below summarizes the identified quantitative data related to the stability of **Lauryl Isoquinolinium Bromide** [1].

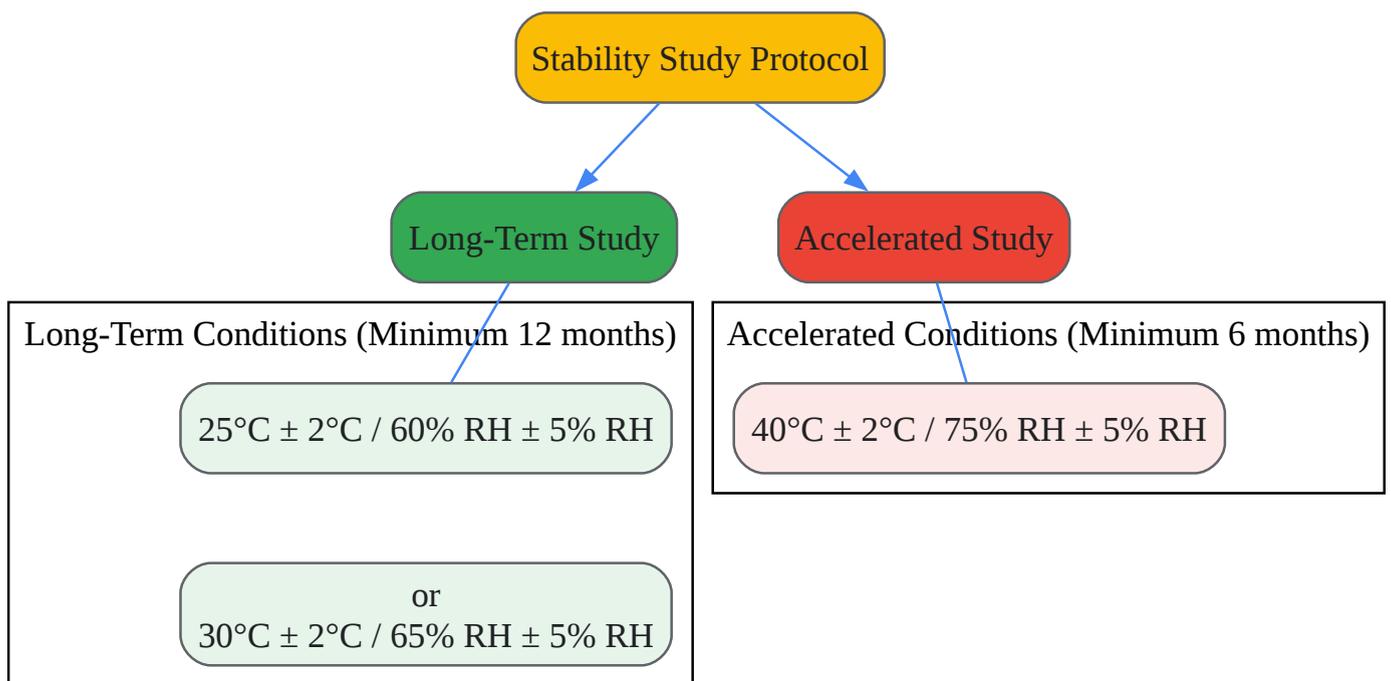
Property	Value / Description	Significance / Note
Melting Point	>110°C (dec.)	Decomposes (dec.) at temperatures above 110°C. [1]
Storage Temp.	Refrigerator, under inert atmosphere	Indicates sensitivity to temperature and possibly oxygen or moisture. [1]
Physical State	Solid	- [1]
Color	Off-White to Yellow	- [1]
Stability	Very Hygroscopic	Readily absorbs moisture from the air, which can impact stability and testing. [1]

Stability Testing Guidelines for Pharmaceuticals

For drug development purposes, stability must be systematically evaluated. The International Council for Harmonisation (ICH) provides the standard framework for these studies [2].

- **Objective:** Stability studies monitor the quality of a drug substance or product over time under the influence of various environmental factors like temperature, humidity, and light. The goal is to establish a recommended storage condition and a shelf life [2].
- **Types of Instability:** When planning studies, consider several facets of stability [2]:
 - **Chemical:** Degradation of the active ingredient and formation of impurities.
 - **Physical:** Changes in appearance, dissolution, or particle size.
 - **Microbiological:** Microbial growth in susceptible formulations (e.g., those with high water content).

The standard ICH conditions for stability testing are outlined in the following workflow [2]:



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Experimental Design & Handling Considerations

Based on the available information, here are key points to consider when designing experiments for **Lauryl Isoquinolinium Bromide**:

- **Control Humidity:** The compound is described as "very hygroscopic" [1]. Stability studies **must** control and monitor relative humidity, and the compound should be handled in a controlled, dry environment to prevent moisture uptake that could skew results.
- **Avoid High Heat:** The decomposition point above 110°C suggests that accelerated studies at 40°C are likely safe, but any processing or handling near or above its decomposition temperature should be avoided [1].
- **Inert Atmosphere:** The recommended storage under an inert atmosphere suggests susceptibility to oxidation or hydrolysis. Consider using nitrogen or argon purging for long-term stability samples and during any high-temperature processing [1].
- **Monitor Multiple Attributes:** A stability protocol should assess more than just the active ingredient content. Include tests for [2]:
 - **Assay/Potency:** To measure chemical degradation.
 - **Related Substances/Impurities:** To track degradation products.
 - **Physical Appearance:** Color changes could indicate decomposition.
 - **Water Content:** Critical for a hygroscopic compound.

Critical Information Gaps and Next Steps

The existing data is insufficient for a full stability profile. To proceed with drug development, the following information is essential to generate:

- **Detailed Degradation Kinetics:** Conduct studies at various elevated temperatures (e.g., 40°C, 60°C, 80°C) to determine the activation energy (E_a) for decomposition, allowing for prediction of shelf life at room temperature.
- **Forced Degradation Studies:** Expose the compound to harsh conditions (acid, base, oxidation, light, heat) to identify major degradation pathways and products.
- **Hygroscopicity Data:** Quantify moisture uptake at different humidity levels to inform packaging decisions (e.g., use of desiccants).
- **Compatibility Studies:** If formulating, test compatibility with common excipients under accelerated stability conditions.

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References

1. | 93-23-2 Lauryl isoquinolinium bromide [chemicalbook.com]
2. ICH versus Accelerated Predictive Stability Studies [pmc.ncbi.nlm.nih.gov]

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